

Physical properties of trans-2-Octenal (CAS 2548-87-0)

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Compound of Interest

Compound Name: 2-Octenal

Cat. No.: B1212229

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An In-depth Technical Guide to the Physical Properties of trans-**2-Octenal** (CAS 2548-87-0)

This technical guide provides a comprehensive overview of the key physical properties of trans-**2-Octenal** (CAS: 2548-87-0). The information is intended for researchers, scientists, and professionals in drug development and related fields. This document summarizes essential quantitative data, details the experimental methodologies for their determination, and provides visual workflows for these procedures.

Chemical Identity

- Chemical Name: (E)-**2-Octenal**
- Synonyms: trans-2-Octen-1-al, (E)-Oct-2-enal
- CAS Number: 2548-87-0
- Molecular Formula: $C_8H_{14}O$ [1][2][3]
- Molecular Weight: 126.20 g/mol [3][4][5][6]

Summary of Physical Properties

The physical properties of trans-**2-Octenal** are summarized in the tables below for easy reference.

Table 1: General and Thermodynamic Properties

Property	Value	Conditions
Appearance	Colorless to pale yellow liquid. [1][3][7]	Ambient
Odor	Fatty, green, herbaceous, with citrus and cucumber notes.[1] [8][9]	Ambient
Boiling Point	84-86 °C[1][2][4][7][8]	19 mmHg
50-55 °C[1]	2.50 mmHg	
77-79 °C[3]	12 mmHg	
Melting Point	3.5 °C (estimate)[2][9][10][11]	-
Flash Point	66 °C (150.8 °F) - closed cup[4][12]	-
68.33 °C (155.00 °F) - TCC[1]	-	
Vapor Pressure	0.552 mmHg[1]	25 °C (estimated)
0.596 mmHg[13]	-	
Vapor Density	>1 (Air = 1)[1][2][4][8]	-

Table 2: Optical and Solubility Properties

Property	Value	Conditions
Density	0.846 g/mL[2][3][4][8]	25 °C
0.835-0.845 g/mL[1][6]	25 °C	
Refractive Index	1.449-1.455[1][6]	20 °C
1.450[3]	20 °C	
Solubility	Soluble in alcohol and fixed oils.[1][2][14]	-
Slightly soluble in methanol.[2][7]	-	
Soluble in chloroform.[2][7]	-	
Water: 612.7 mg/L (estimated)[1]	25 °C	
LogP (o/w)	2.809 (estimated)[1]	-

Experimental Protocols

This section details the methodologies for determining the key physical properties of **trans-2-Octenal**.

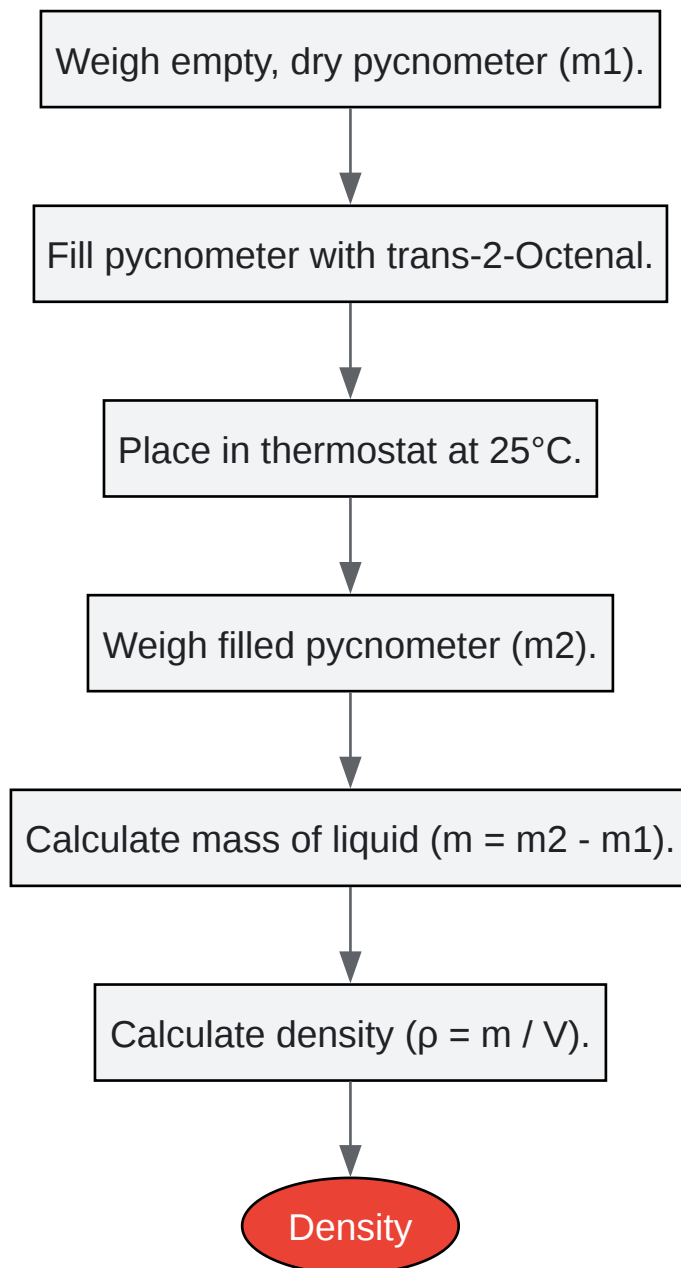
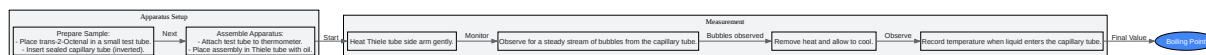
Boiling Point Determination (Thiele Tube Method)

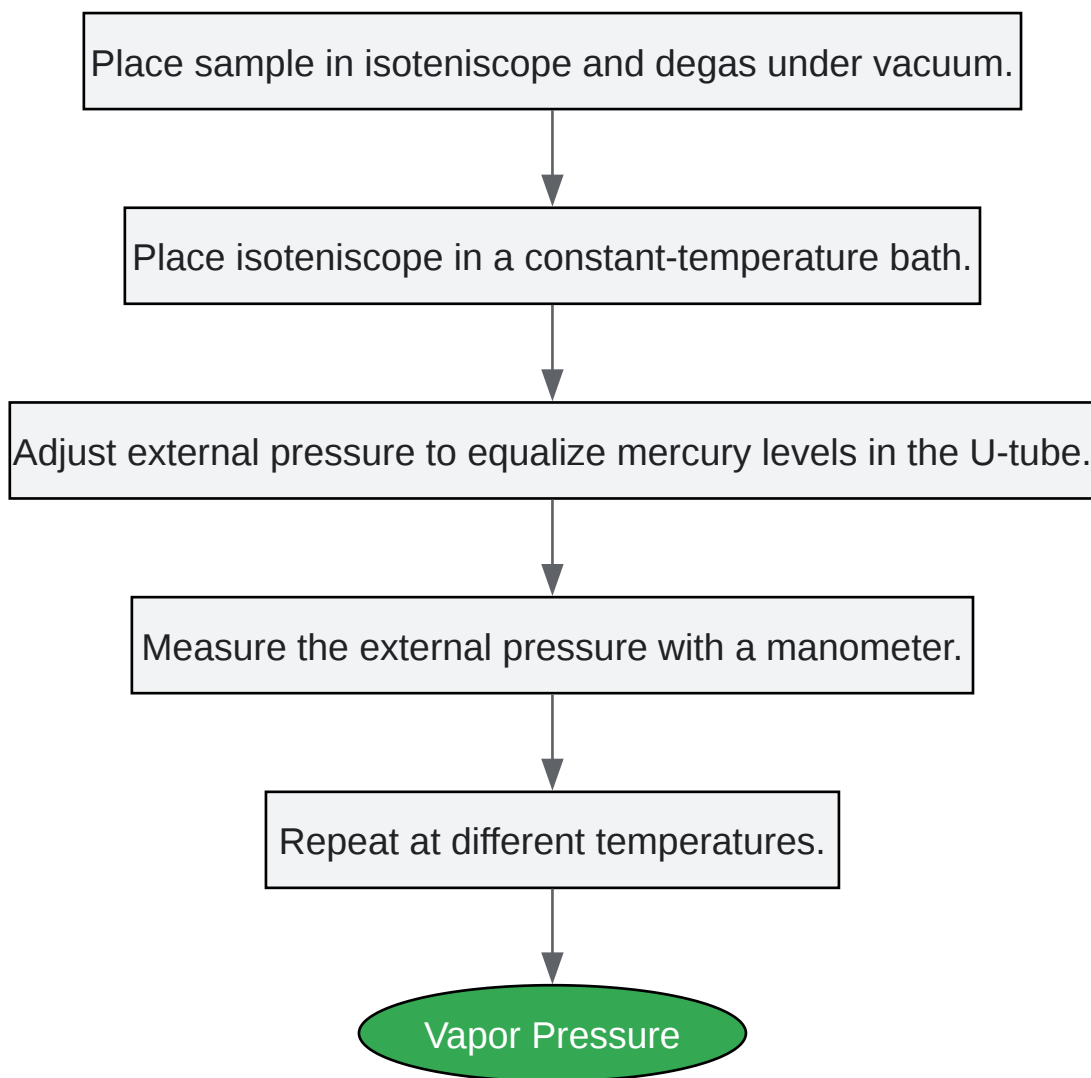
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and convenient technique for determining the boiling point of small quantities of a liquid.

Methodology:

- A small amount of **trans-2-Octenal** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed inverted into the test tube containing the liquid.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.





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